

Personal protective equipment for handling Strontium Ranelate (Standard)

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Compound of Interest

Compound Name: Strontium Ranelate (Standard)

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Essential Safety and Handling Guide for Strontium Ranelate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of Strontium Ranelate in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Chemical Identifier:

- Name: Strontium Ranelate
- CAS No.: 135459-87-9

Hazard Identification and Classification

Strontium Ranelate is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.^[1] It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It is also known to cause serious eye and skin irritation.^{[1][2]}

Hazard Classification	Category
Acute Oral Toxicity	Category 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity (Dusts and Mists)	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2

This data is derived from the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling Strontium Ranelate to minimize exposure and ensure personal safety.

PPE Type	Standard/Specification	Purpose
Eye/Face Protection	OSHA 29 CFR 1910.133 or European Standard EN166	To prevent eye irritation from dust particles.[1]
Hand Protection	Appropriate protective gloves (e.g., nitrile rubber)	To prevent skin contact and irritation.[1][2]
Body Protection	Protective clothing	To prevent skin exposure.[1][2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded or if irritation occurs. [1]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of Strontium Ranelate and the safety of laboratory personnel.

Handling:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- Avoid the formation of dust.[\[1\]](#)
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[2\]](#)

Storage:

- Keep containers tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store in a freezer.[\[1\]](#)
- Incompatible with strong oxidizing agents.[\[1\]](#)

Emergency Procedures

In the event of exposure or a spill, the following first-aid and cleanup measures should be implemented immediately.

First-Aid Measures:

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][3] If eye irritation persists, seek medical attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2] If skin irritation persists, call a physician.[1]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[1] Get medical attention if symptoms occur.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[1] Get medical attention if symptoms occur.[1]

Spill Response and Cleanup:

- Ensure adequate ventilation.[1]
- Wear appropriate personal protective equipment.[1]
- Avoid dust formation.[1]
- Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[1]
- Do not release the chemical into the environment.[1]

Disposal Plan

Waste generated from Strontium Ranelate must be treated as hazardous waste.

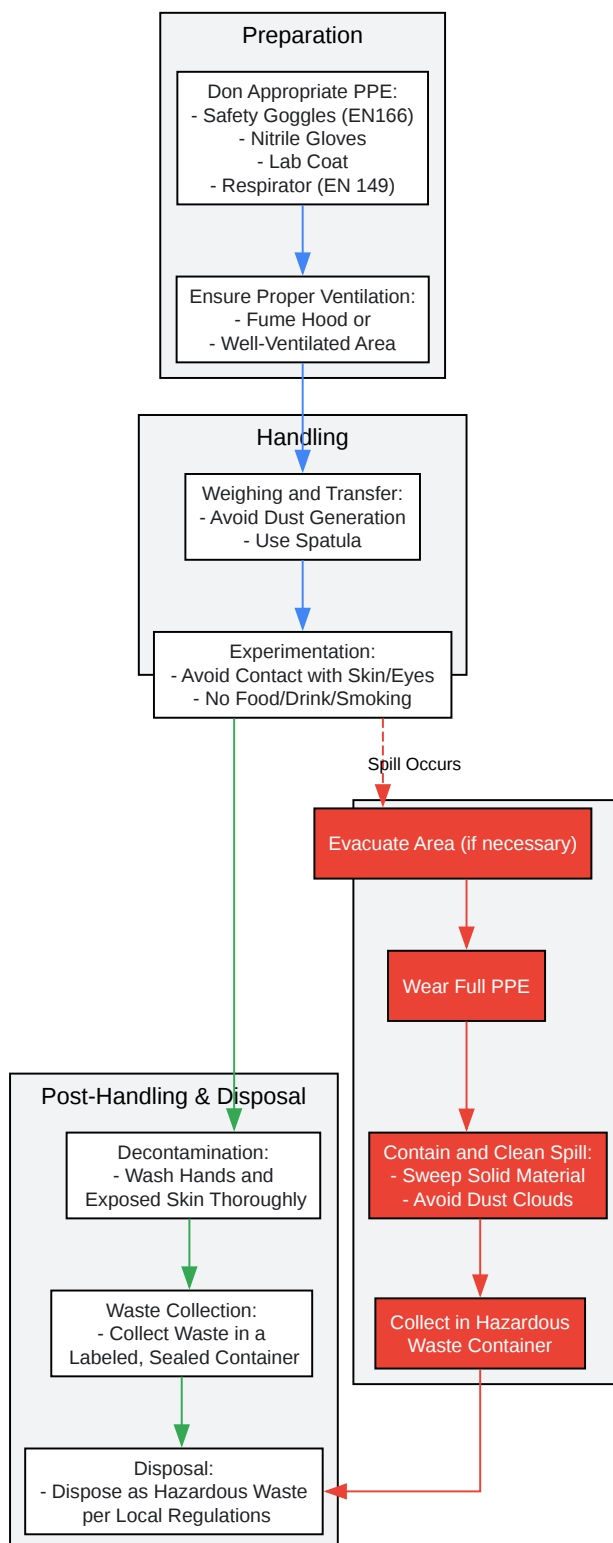
- Dispose of the contents and container to an approved waste disposal plant.[1][3]
- Disposal must be in accordance with all applicable federal, state, and local regulations.[2]

- Chemical waste generators are responsible for determining if a chemical is classified as hazardous waste and must consult local, regional, and national hazardous waste regulations for complete and accurate classification.^[1]

Visual Workflow for Handling Strontium Ranelate

The following diagram outlines the standard operating procedure for the safe handling and disposal of Strontium Ranelate.

Standard Operating Procedure: Strontium Ranelate Handling

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Caption: Workflow for Safe Handling and Disposal of Strontium Ranelate.

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